

Technical Support Center: Mevinphos Safe Handling and Disposal

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Compound of Interest

Compound Name: Mevinphos
CAS No.: 26718-65-0
Cat. No.: B165942

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This guide provides comprehensive, field-proven protocols for the safe handling and disposal of **Mevinphos** in a laboratory setting. As a potent organophosphate acetylcholinesterase inhibitor, **Mevinphos** demands rigorous adherence to safety procedures to mitigate its severe health and environmental risks.[1][2][3] This document is structured to provide not just procedural steps, but the scientific rationale behind them, ensuring a self-validating system of laboratory safety.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Part 1: Fundamental Safety & Hazard Information

Q1: What is **Mevinphos** and what are its primary hazards?

A1: **Mevinphos** is a synthetic organophosphate insecticide and acaricide.[1] Its primary mechanism of action is the inhibition of acetylcholinesterase (AChE), an enzyme critical for nerve function.[2][4] The primary hazards are its extreme acute toxicity and its environmental impact. It is classified as fatal if swallowed or in contact with skin, and toxic if inhaled.[5][6] Furthermore, it is very toxic to aquatic life with long-lasting effects.[5] The commercial product is typically a mixture of (E) and (Z) isomers, with the (E)-isomer being more biologically active.[2]

Q2: What are the critical physical and chemical properties of **Mevinphos** I should be aware of?

A2: **Mevinphos** is a pale yellow to orange liquid with a weak odor.[3] It is a combustible liquid and miscible with water and many organic solvents like acetone, benzene, and ethanol.[3][6] It is denser than water and will sink.[3] A crucial aspect for laboratory safety is its stability: it hydrolyzes in aqueous solutions, with the rate of degradation increasing significantly with pH. For instance, at a pH of 7, 50% is lost in 35 days, but at a pH of 11, this half-life drops to just 1.4 hours.[3] This property is fundamental to decontamination procedures. It is also corrosive to cast iron, mild steel, some stainless steels, and brass.[3][7]

Property	Value	Source
Appearance	Pale yellow to orange liquid	[3]
Toxicity Classification	Fatal if swallowed, fatal in contact with skin, toxic if inhaled	[5][6]
Oral LD50 (Rat)	3.7 mg/kg	[8]
Flash Point	79 °C (174.2 °F)	[6]
Vapor Pressure	0.003 mmHg at 20°C (68°F)	[7]
Water Solubility	Miscible	[3][6]
OSHA PEL (8-hr TWA)	0.01 ppm	[7]
NIOSH REL (10-hr TWA)	0.01 ppm	[7]
ACGIH TLV (8-hr TWA)	0.001 ppm (inhalable fraction)	[7]

Part 2: Personal Protective Equipment (PPE) & Safe Handling

Q3: What is the mandatory PPE for handling **Mevinphos**, even for small quantities?

A3: Due to its high dermal and inhalation toxicity, a comprehensive PPE ensemble is non-negotiable.[5][7]

- **Hand Protection:** Wear suitable chemical protection gloves tested according to EN 374.[9] Always check for leaks or tears before use. After use, clean gloves before removing them

and allow them to air out.[9]

- **Body Protection:** Wear coveralls over a short-sleeved shirt and pants.[10] A chemical-resistant apron is required when mixing, loading, or cleaning equipment.[10]
- **Eye/Face Protection:** Wear chemical splash goggles or a full-face shield.[9][10] Standard safety glasses are insufficient.
- **Respiratory Protection:** For work in enclosed areas, a NIOSH-approved respirator with an organic vapor (OV) cartridge or canister with an N, R, P, or HE prefilter is required.[3][10] For outdoor exposures, a dust/mist filtering respirator (NIOSH approval prefix TC-21C) or a NIOSH-approved respirator with any N, R, P, or HE filter is necessary.[10]

The causality behind this stringent requirement is **Mevinphos**'s ability to be rapidly absorbed through the skin and lungs, leading to systemic poisoning.[7]

Q4: What are the essential safe handling and storage practices in the lab?

A4: All work with **Mevinphos** must be conducted in a designated area, preferably within a certified chemical fume hood to ensure adequate ventilation.[5][9]

- **Storage:** Store in tightly closed, original containers in a cool, well-ventilated, and locked area. [5][7] The storage location should be protected from sunlight and away from heat, sparks, and open flames.[5]
- **Incompatibilities:** **Mevinphos** is incompatible with strong oxidizing agents (e.g., perchlorates, peroxides).[7] It is also corrosive to some metals and plastics, so store it away from stainless steel, iron, brass, and some rubber coatings.[3][7]
- **General Hygiene:** Do not eat, drink, or smoke in areas where **Mevinphos** is handled.[9] Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[9] Contaminated work clothes must be laundered separately by personnel informed of the chemical's hazards.[7]

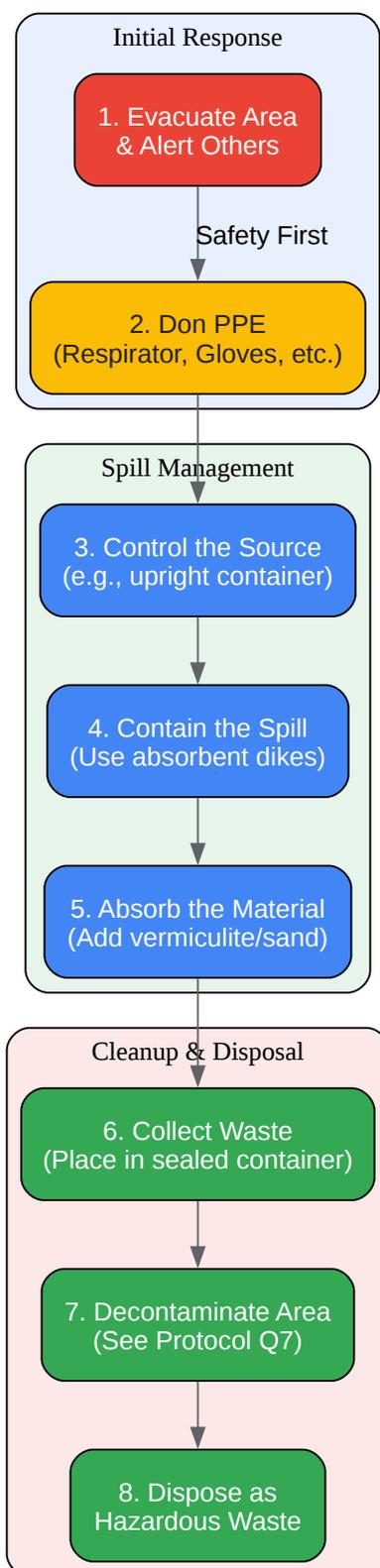
Part 3: Emergency Procedures for Spills and Exposure

Q5: What is the immediate, step-by-step protocol for a **Mevinphos** spill?

A5: The "Three C's" of spill management—Control, Contain, and Clean Up—are critical.[11]

- **CONTROL** the Spill: Immediately evacuate all non-essential personnel from the area and secure entry.[7] If a container is leaking, place it in a larger, secondary container if you can do so without risk.
- **CONTAIN** the Spill: Prevent the spill from spreading. Use an absorbent material like sand, diatomite, vermiculite, or universal binders to create a dike around the liquid.[6][7] Do not use sawdust or other combustible materials if the formulation contains a strong oxidizer.[11]
- **CLEAN IT UP**: Absorb the spilled material with more absorbent media and place it into a designated, labeled container for hazardous waste.[6][7] Ventilate the affected area.[9] Once the bulk material is removed, the area must be decontaminated (see Q7).

A visual workflow for this process is provided below.



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Caption: **Mevinphos** Spill Response Workflow.

Q6: What are the critical first aid measures for **Mevinphos** exposure?

A6: Time is critical. Immediate action is required to prevent fatal poisoning.[7]

- General: Call 911 or your institution's emergency number immediately if the person is unconscious or having trouble breathing.[12] Move the victim from the source of exposure. [13]
- Skin Contact: This is a primary route of exposure. Immediately drench the affected area with water, remove all contaminated clothing, and wash the skin and hair thoroughly with soap and water.[12][14] Emergency showers should be readily accessible.[7]
- Eye Contact: Eye membranes absorb pesticides very quickly.[12] Hold the eyelid open and flush the eye with a gentle stream of clean, running water for at least 15 minutes.[12][14]
- Inhalation: Move the victim to fresh air immediately.[13] If breathing is irregular or has stopped, start first aid and seek immediate medical assistance.[5]
- Ingestion: If swallowed, call a poison control center (1-800-222-1222 in the US) and emergency services immediately.[5][12] Do NOT induce vomiting unless specifically instructed to do so by medical personnel.[12]

It is imperative to provide the product label or Safety Data Sheet (SDS) to emergency responders and medical personnel.[15]

Part 4: Decontamination & Disposal

Q7: How do I properly decontaminate laboratory surfaces and equipment after potential **Mevinphos** contact?

A7: Decontamination is essential to prevent secondary exposure. Organophosphates like **Mevinphos** are susceptible to alkaline hydrolysis.[3][16]

- Prepare Decontamination Solution: A common and effective solution is a dilute mixture of lye (sodium hydroxide) or lime.[16] Always follow your institution's specific guidelines for preparing and using decontamination solutions.

- Apply Solution: After removing the absorbed bulk material from a spill, wash the area with the decontamination solution.[7]
- Collect Rinse Water: Collect all cleaning solutions and rinse water as hazardous waste; do not allow it to enter drains or sewer systems.[5][9]
- Repeat and Dry: Repeat the washing process as necessary. Perform a final rinse with water and dry the area.
- Equipment: Non-disposable equipment should be thoroughly cleaned with soap and water or an appropriate decontaminant.[17]

Q8: What are the required protocols for disposing of **Mevinphos** waste?

A8: **Mevinphos** and all materials contaminated with it (e.g., absorbent materials, used PPE, rinse water) are considered hazardous waste.[7]

- Segregation and Labeling: All **Mevinphos** waste must be collected in sealed, properly labeled containers.[7]
- Regulatory Compliance: Disposal must be conducted in accordance with all local, state, and federal regulations. This typically means disposal through an approved hazardous waste facility or a licensed industrial combustion plant.[9][18]
- Guidance: Contact your institution's Environmental Health & Safety (EH&S) department or your regional Environmental Protection Agency (EPA) office for specific guidance on disposal procedures.[7][18] Never dispose of **Mevinphos** waste down the drain or in the regular trash.[9]

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